

Molecular Weight and Formula of Acamprosate-D6 Calcium: A Technical Guide

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Compound of Interest

Compound Name: *Acamprosate-D6 Calcium*

CAS No.: *1225580-94-8*

Cat. No.: *B602430*

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Executive Summary & Critical Nomenclature

Warning

Acamprosate-D6 Calcium is a stable isotope-labeled derivative of the alcohol dependence therapeutic agent Acamprosate Calcium (Campral). It is primarily utilized as an Internal Standard (IS) in quantitative mass spectrometry (LC-MS/MS) to correct for matrix effects, ion suppression, and extraction variability.

CRITICAL WARNING: In the commercial research market, the term "Acamprosate-D6" is ambiguous and refers to two distinct chemical entities depending on whether the "D6" refers to the monomer (labeling on the propyl chain) or the dimer salt (labeling on the acetyl group).

You must verify the CAS Number and Chemical Structure before procurement to ensure the mass shift matches your mass spectrometry method.

Quick Reference Data (The Two Variants)

Feature	Variant A: Acamprosate-d6 Calcium (Propyl-d6)	Variant B: Acamprosate-d3 Calcium (Acetyl-d3)
Market Label	Often labeled "Acamprosate-d6" or "Acamprosate-d12"	Often labeled "Acamprosate-d3" or "Acamprosate-d6" (referring to salt total)
Label Position	Propyl Chain ()	Acetyl Group ()
Monomer Mass Shift	+6 Da (Target Ion: ~186 m/z)	+3 Da (Target Ion: ~183 m/z)
Salt Molecular Weight	412.56 g/mol	406.52 g/mol
CAS Number	1225580-91-5	1225580-94-8
Primary Use	High-specificity IS (Avoids crosstalk)	Standard IS (Cost-effective)

The remainder of this guide focuses on Variant A (Propyl-d6) as the true "D6" monomer standard, while referencing Variant B where appropriate.

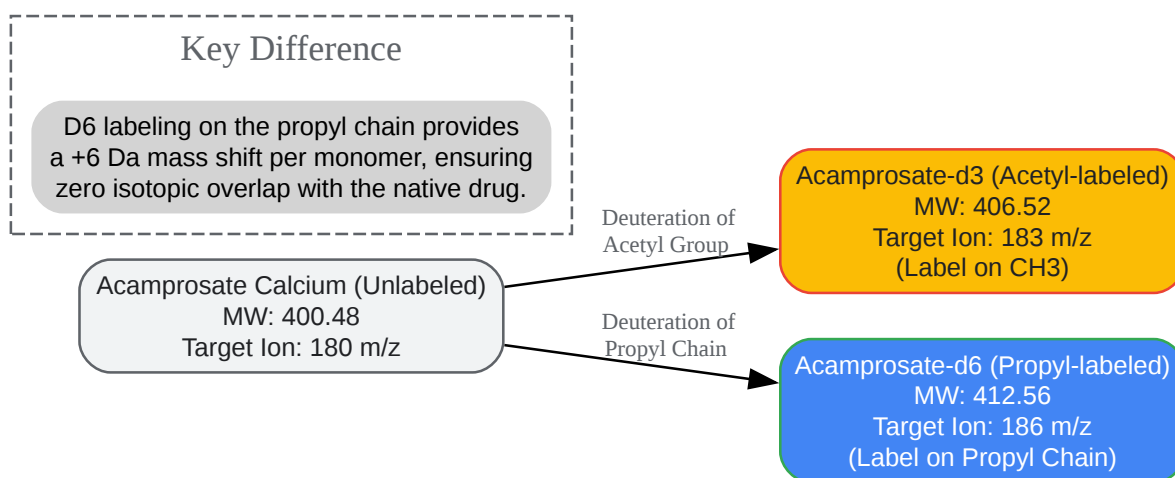
Physicochemical Characterization

Chemical Identity (Propyl-d6 Variant)

- IUPAC Name: Calcium bis[3-(acetylamino)(1,1,2,2,3,3-d6)propane-1-sulfonate][[1](#)]
- Chemical Formula (Salt):
- Chemical Formula (Free Acid Monomer):
- Molecular Weight: 412.56 g/mol [[1](#)][[2](#)]
- Appearance: White to off-white solid[[1](#)][[3](#)][[4](#)]
- Solubility: Soluble in water; slightly soluble in DMSO; practically insoluble in pure organic solvents (methanol, acetonitrile) due to its polarity.

Structural Visualization

The following diagram illustrates the structural difference between the unlabeled drug and the D6-labeled standard.



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Figure 1: Structural relationship between Acamprosate Calcium and its deuterated analogs. The D6 variant modifies the carbon backbone, whereas the D3 variant modifies the terminal acetyl group.

Analytical Application: LC-MS/MS Methodology

Acamprosate is a highly polar, hydrophilic molecule (sulfonic acid group), making it difficult to retain on standard C18 columns. The use of Acamprosate-d6 is critical for correcting ionization variance in HILIC (Hydrophilic Interaction Liquid Chromatography) or Ion-Pairing methods.

Mass Spectrometry Parameters

The D6 label provides a mass shift of +6 Da for the monomeric anion

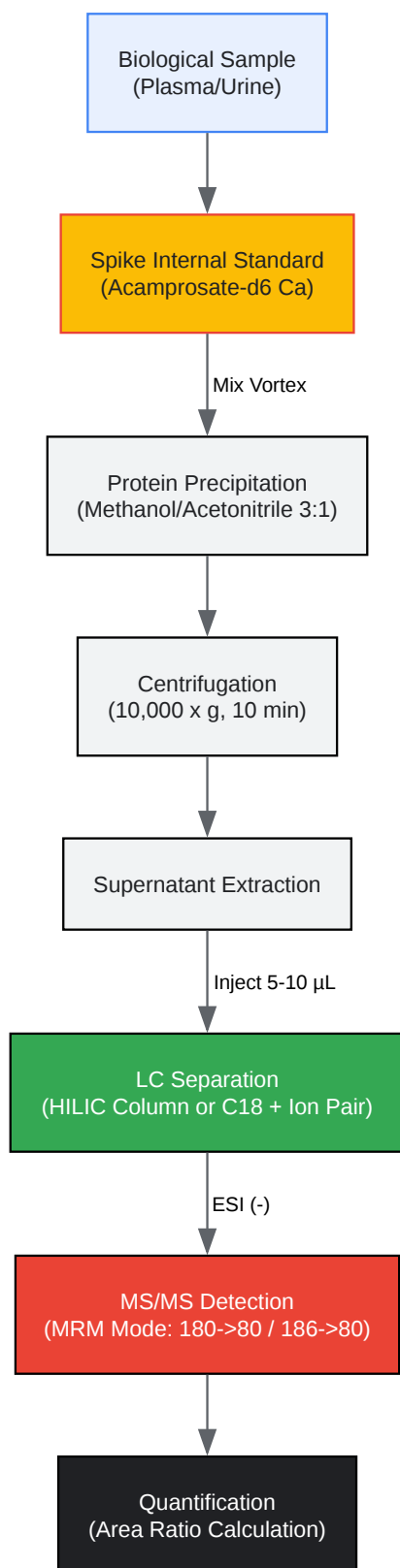
. This is superior to D3 (+3 Da) in avoiding isotopic interference from the natural M+2 isotope of sulfur (

, ~4.2% abundance) in high-concentration samples.

Parameter	Unlabeled Acamprosate	Acamprosate-d6 (IS)
Precursor Ion (Q1)	180.1 m/z	186.1 m/z
Product Ion (Q3)	80.0 m/z ()	80.0 m/z ()
Secondary Transition	138.0 m/z (Loss of Acetyl)	144.0 m/z (Loss of Acetyl)
Ionization Mode	ESI Negative	ESI Negative
Collision Energy	~30-35 eV	~30-35 eV

Validated Workflow Protocol

The following workflow ensures rigorous quantification in biological matrices (plasma/urine).



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Figure 2: Step-by-step extraction and analysis workflow using Acamprosate-d6 as the internal standard.

Experimental Considerations

- **Column Selection:** Due to high polarity, use a ZIC-HILIC or Amide column. Standard C18 columns will result in elution at the void volume (), leading to severe ion suppression.
- **Solvent Effects:** **Acamprosate-d6 Calcium** is a salt. Ensure the stock solution is prepared in water (or high-aqueous buffer) before diluting into organic solvents for the working standard. Direct dissolution in 100% acetonitrile may cause precipitation.
- **Isotopic Stability:** The deuterium labels on the propyl chain (d6) are non-exchangeable and chemically stable. Labels on the acetyl group (d3 variant) are also stable but theoretically more susceptible to metabolic hydrolysis if used in in vivo tracer studies (though stable for ex vivo analysis).

Handling, Storage, and Stability[1]

To maintain the integrity of the reference standard:

- **Storage:** Store solid powder at -20°C under desiccant. The calcium salt is hygroscopic; moisture absorption will alter the effective molecular weight, leading to weighing errors.
- **Stock Solution:** Prepare primary stock (e.g., 1 mg/mL) in Milli-Q Water. Aliquot and store at -80°C. Stability is typically >12 months at -80°C.
- **Working Solution:** Dilute in the mobile phase starting composition (e.g., 80% ACN / 20% Buffer). Prepare fresh weekly.

References

- Santa Cruz Biotechnology (SCBT). Acamprosate-d12 Calcium (CAS 1225580-91-5).[2]
Product Data Sheet. [Link](#)

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- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for Acamprosate Calcium.[Link](#)
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- BOC Sciences.Acamprosate-[d6] Calcium (CAS 1225580-94-8).[6][Link](#)(Note: Cited to illustrate the nomenclature variance regarding d3-dimers).

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